

# diclosulam resistance in *Amaranthus palmeri* versus other herbicides

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Diclosulam

CAS No.: 145701-21-9

Cat. No.: S617487

[Get Quote](#)

## Palmer Amaranth Resistance to ALS Inhibitors

Palmer amaranth has a long and well-documented history of resistance to herbicides that inhibit the **Acetolactate Synthase (ALS) enzyme** (HRAC Group 2). The table below summarizes confirmed cases of ALS-inhibitor resistance, which provides context for understanding potential **diclosulam** resistance.

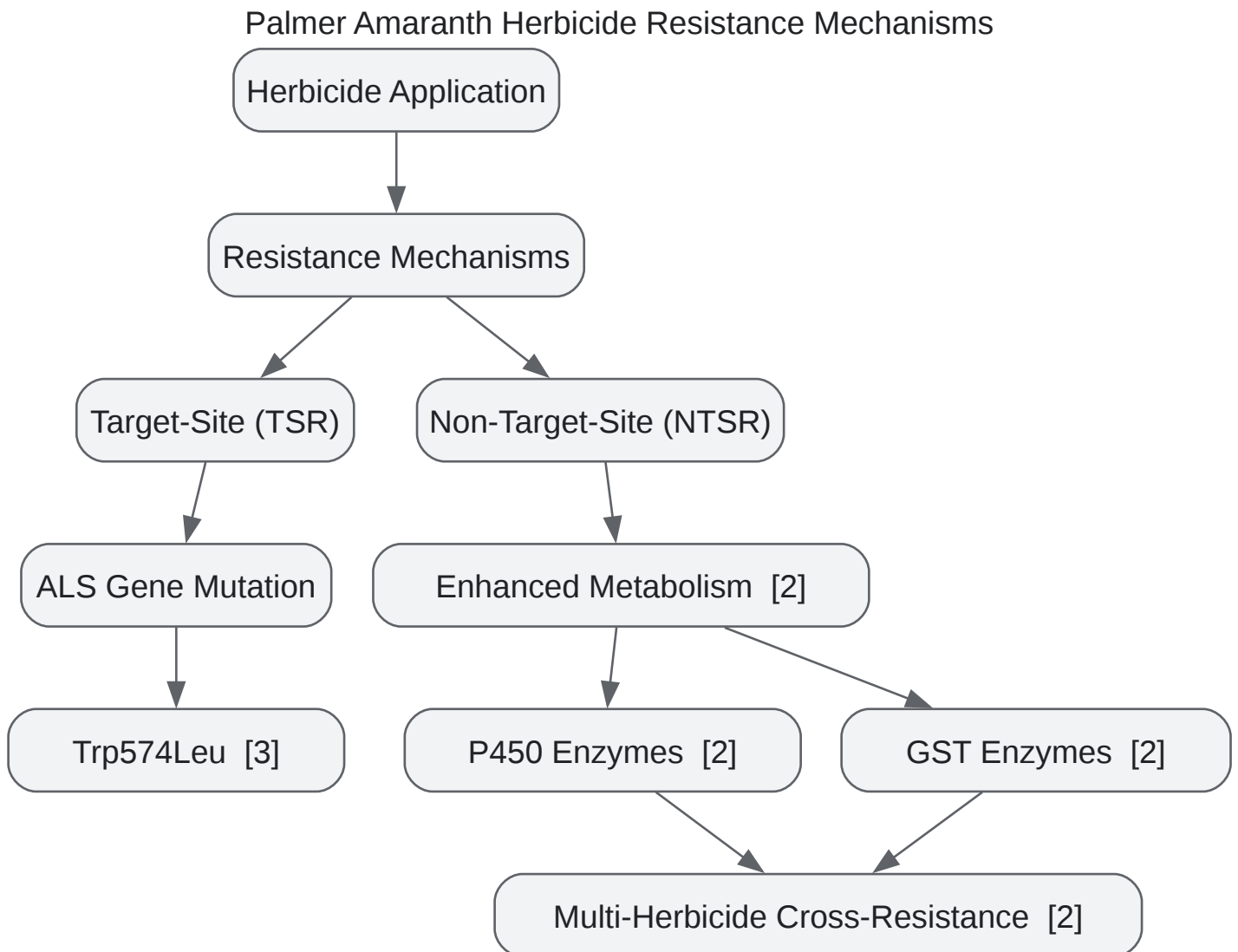
Location	First Confirmed	Herbicides Resisted (ALS-Inhibitors)	Situation / Crop
Arkansas, US [1]	1994	chlorimuron-ethyl, <b>diclosulam</b> , imazaquin, imazethapyr, pyriithiobac-sodium	Soybean
Kansas, US [1]	1993	imazethapyr	Alfalfa, Corn, Sorghum, Soybean
Tennessee, US [1]	1994	imazaquin, pyriithiobac-sodium	Cotton, Soybean
North Carolina, US [1]	1995	chlorimuron-ethyl	Soybean
Georgia, US [1]	2000	imazapic, imazethapyr	Peanut

Location	First Confirmed	Herbicides Resisted (ALS-Inhibitors)	Situation / Crop
Brazil [1]	2016	chlorimuron-ethyl, cloransulam-methyl, imazethapyr	Corn, Cotton, Soybean

A key point is that resistance to one ALS-inhibiting herbicide often leads to **cross-resistance** to other herbicides within the same group [1]. This suggests that populations resistant to the herbicides listed above are highly likely to also exhibit resistance to **diclosulam**.

## Mechanisms of Resistance

Research shows that Palmer amaranth employs multiple mechanisms to survive herbicides. The two primary types are **Target-Site Resistance (TSR)** and **Non-Target-Site Resistance (NTSR)**.



[Click to download full resolution via product page](#)

For ALS inhibitors specifically, a common TSR mechanism is the **Trp574Leu mutation** in the ALS enzyme, which reduces the herbicide's ability to bind effectively [3]. However, a significant finding is the prevalence of NTSR. A 2021 study on a six-way-resistant population found that **metabolic resistance mediated by Cytochrome P450 and GST enzymes was the predominant mechanism**, allowing the weed to detoxify herbicides before they cause harm [2]. This can predispose the plant to resistance against multiple herbicides, including those not previously used in the field.

## Research Implications and Future Directions

The evidence points to several critical conclusions for researchers:

- **Multiple Resistance is Common:** Many Palmer amaranth populations exhibit resistance to herbicides from multiple sites of action simultaneously. The same Kansas population (KCTR) was found to survive 2,4-D (synthetic auxin), and inhibitors of ALS, PS II, EPSPS, PPO, and HPPD enzymes [2].
- **Metabolic Resistance is a Key Threat:** The evolution of NTSR mechanisms, particularly enhanced metabolism, is a major driver of multiple resistance and complicates control efforts, as it can confer resistance to new and existing chemistries [2].
- **Genomic Resources are Accelerating Discovery:** Newly available chromosome-level genomes for Palmer amaranth are helping scientists systematically identify specific genes involved in NTSR, such as the large family of P450 genes [4].

## How to Proceed with Your Research

Given the lack of direct comparative data for **diclosulam**, your guide could take the following approach:

- **State the Known Context:** Clearly explain that while direct data for **diclosulam** is scarce, its site of action (ALS) is one of the most well-documented for resistance in Palmer amaranth.
- **Focus on General ALS Resistance Mechanisms:** Detail the known TSR and NTSR mechanisms for ALS inhibitors, as these are highly relevant to **diclosulam**.
- **Highlight the Risk of Cross-Resistance:** Emphasize that in populations with documented resistance to other ALS inhibitors like imazethapyr or chlorimuron, the presence of cross-resistance to **diclosulam** should be presumed until proven otherwise.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. **HRAC Group 14** (Legacy E) resistant ... [weedsience.org]
2. Frontiers | Predominance of Metabolic Resistance in... [frontiersin.org]
3. Confirmation of herbicide mutations Trp574Leu, ΔG210... resistance [pmc.ncbi.nlm.nih.gov]

4. Study reveals genetic secrets of herbicide - resistant weeds amaranth [phys.org]

To cite this document: Smolecule. [diclosulam resistance in Amaranthus palmeri versus other herbicides]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b617487#diclosulam-resistance-in-amaranthus-palmeri-versus-other-herbicides>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)